

Personal protective equipment for handling (4-(3-(Dimethylamino)propoxy)phenyl)methanol

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Compound of Interest

Compound Name:	(4-(3-(Dimethylamino)propoxy)phenyl)methanol
Cat. No.:	B151614

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Essential Safety and Handling Guide for (4-(3-(Dimethylamino)propoxy)phenyl)methanol

This guide provides crucial safety and logistical information for the handling of **(4-(3-(Dimethylamino)propoxy)phenyl)methanol** (CAS Number: 426831-08-5).^[1] Given the absence of a specific Safety Data Sheet (SDS) for this compound, this information is synthesized from safety protocols for structurally related chemicals, including phenols and amino alcohols, to ensure a high degree of caution.

Hazard Summary

While specific toxicity data for **(4-(3-(Dimethylamino)propoxy)phenyl)methanol** is not readily available, its structural components suggest potential hazards. The presence of a substituted phenol-like moiety and a tertiary amine functional group indicates that the compound may be corrosive, toxic, and readily absorbed through the skin.^{[2][3]} Phenols are known to cause severe skin burns, which may be initially painless due to an anesthetic effect, and can lead to systemic toxicity affecting the central nervous system, liver, and kidneys.^{[2][3][4]} Amino alcohols can also cause skin and eye irritation or severe damage.^{[5][6]}

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.^[7]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.[\[7\]](#)
- P273: Avoid release to the environment.[\[6\]](#)[\[8\]](#)
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[\[6\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table summarizes the recommended PPE for handling this compound, based on guidelines for phenols and amino alcohols.

Body Part	Personal Protective Equipment	Specifications and Recommendations
Eyes/Face	Safety Goggles and Face Shield	Must be worn at all times. A face shield is necessary when there is a potential for splashes. [4] [9]
Hands	Chemical-Resistant Gloves	Double gloving is recommended. For concentrated solutions, use utility-grade neoprene or butyl gloves over nitrile gloves. For incidental contact with dilute solutions (<10%), double nitrile gloves (8mil) are acceptable. Change gloves frequently and immediately after contact. [4]
Body	Laboratory Coat and Apron	A fully buttoned lab coat is mandatory. [4] For splash risks, a butyl rubber or neoprene apron should be worn over the lab coat. [2] [4]
Respiratory	Respirator	Use in a well-ventilated area, preferably a chemical fume hood. [4] [9] If a fume hood is not available, a gas mask for organic gases or an air-supplied respirator should be used. [5]
Feet	Closed-Toed Shoes	Shoes must be impervious to spills. [4] [9]

Operational Plan: Handling and Storage

Engineering Controls:

- Fume Hood: All handling of **(4-(Dimethylamino)propoxy)phenyl)methanol** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[4][7][9]
- Safety Stations: Ensure immediate access to an emergency eyewash station and a safety shower.[5]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare the work area within the fume hood, covering surfaces with absorbent, disposable liners.
- Dispensing: Carefully dispense the required amount of the chemical, avoiding the generation of dust or aerosols.
- Heating: Never heat or melt the compound in an open environment or in standard laboratory ovens or microwaves.[4]
- Centrifugation: If centrifugation is required, use sealed safety cups to contain potential aerosols.[4]
- Post-Handling: After use, thoroughly decontaminate the work area. Wash hands and any exposed skin thoroughly with soap and water.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][10]
- Keep away from direct sunlight, heat, and ignition sources.[5]
- Store separately from oxidizing agents, reducing agents, acids, and alkalis.[8][9]

Disposal Plan

All waste containing **(4-(Dimethylamino)propoxy)phenyl)methanol**, including contaminated PPE and absorbent materials, must be treated as hazardous waste.

- Waste Collection: Collect all solid and liquid waste in clearly labeled, sealed containers.

- Disposal: Dispose of chemical waste through a licensed hazardous waste contractor. Do not dispose of it down the drain or with general laboratory trash.[9]

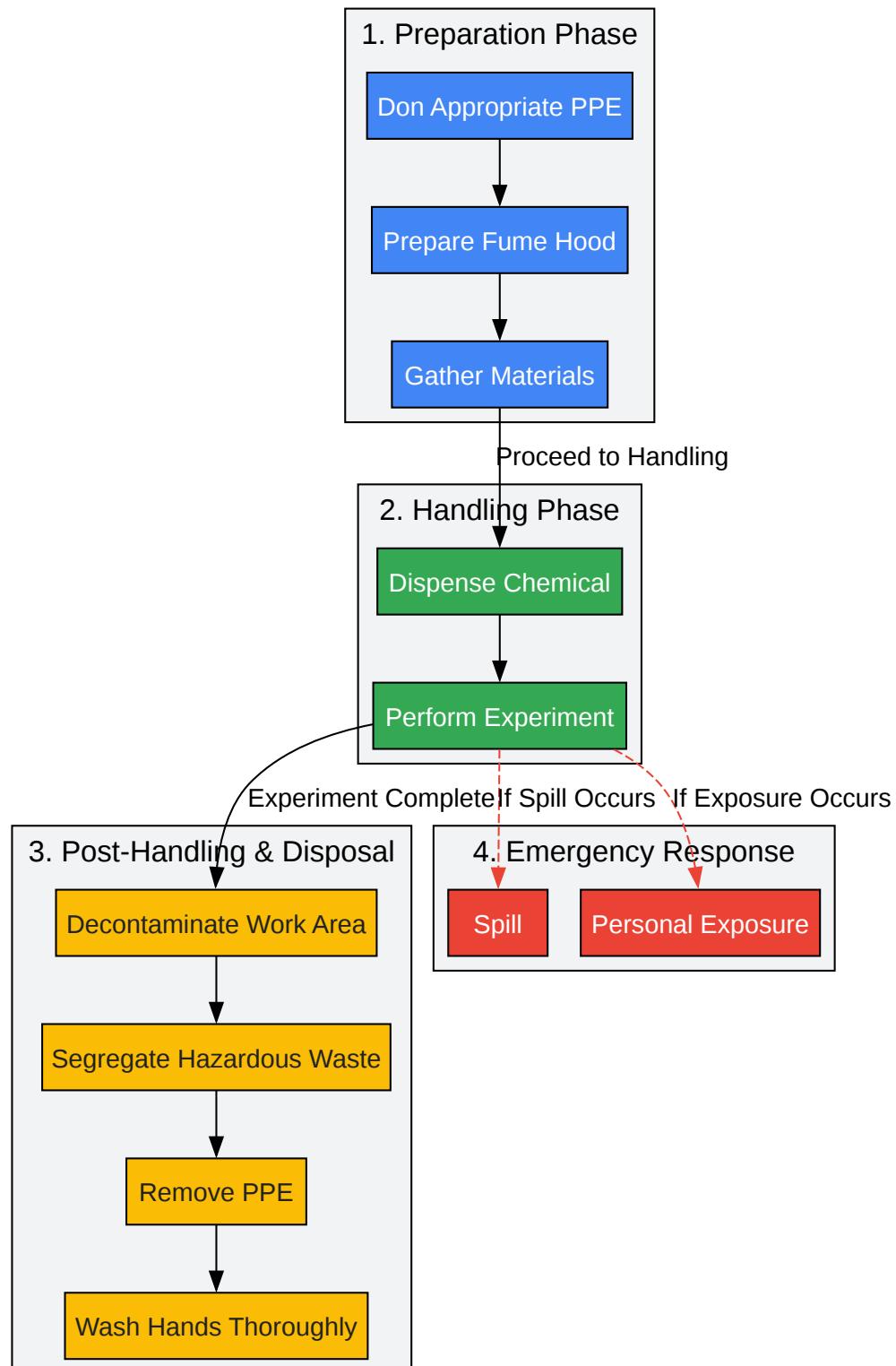
Emergency Procedures

Exposure Type	Immediate Action
Skin Contact	Immediately remove all contaminated clothing. [9] Wash the affected area with copious amounts of water for at least 15 minutes.[7][9] For phenol-like exposures, treatment with polyethylene glycol (PEG-300 or PEG-400) is recommended.[2][3] Seek immediate medical attention.[4][7]
Eye Contact	Immediately flush eyes with water at an eyewash station for at least 15 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do.[5][7] Seek immediate medical attention.[2][4]
Inhalation	Move the individual to fresh air immediately.[7] [9] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water.[7] If the person is conscious, have them drink one or two glasses of water. Seek immediate medical attention.[7]
Spill	For small spills, absorb with an inert material (e.g., vermiculite, dry sand) and place in a sealed container for hazardous waste disposal. [3][5] For large spills, evacuate the area and contact emergency services.[7]

Visual Workflow for Safe Handling

The following diagram outlines the procedural flow for safely handling **(4-(3-(Dimethylamino)propoxy)phenyl)methanol** in a laboratory setting.

Safe Handling Workflow for (4-(3-(Dimethylamino)propoxy)phenyl)methanol



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Caption: Procedural workflow for handling **(4-(3-(Dimethylamino)propoxy)phenyl)methanol**.

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